

An In-depth Technical Guide to 3-Chloro-5-methoxypyridazine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Chloro-5-methoxypyridazine

Cat. No.: B155678

[Get Quote](#)

CAS Number: 123696-02-6

This technical guide provides a comprehensive overview of **3-Chloro-5-methoxypyridazine**, a heterocyclic compound of interest to researchers, scientists, and professionals in drug development and agrochemical synthesis. This document outlines its chemical and physical properties, detailed experimental protocols for its synthesis, and its applications as a chemical intermediate.

Chemical and Physical Properties

3-Chloro-5-methoxypyridazine is a substituted pyridazine ring system. The strategic placement of the chloro and methoxy groups makes it a versatile building block in organic synthesis. It typically appears as a colorless to light yellow liquid with a faint odor and is soluble in organic solvents with limited solubility in water.[\[1\]](#)

Table 1: Physicochemical Properties of 3-Chloro-5-methoxypyridazine

Property	Value	Reference(s)
CAS Number	123696-02-6	[2][3][4]
Molecular Formula	C ₅ H ₅ ClN ₂ O	[2][3]
Molecular Weight	144.56 g/mol	[3]
Appearance	Colorless to light yellow liquid	[1]
Boiling Point	285 °C	[3]
Flash Point	126 °C	[3]
Density	1.292 g/cm ³	[3]

Spectroscopic Data

Spectroscopic analysis is crucial for the structural confirmation of **3-Chloro-5-methoxypyridazine**. Below are key data points obtained from ¹H NMR and Mass Spectrometry.

Table 2: Spectroscopic Data for 3-Chloro-5-methoxypyridazine

Spectrum Type	Data	Reference(s)
¹ H NMR	Solvent: DMSO-d ₆ (400 MHz) Chemical Shifts (δ ppm): 3.944 (s, 3H, -OCH ₃), 7.531 (d, 1H), 8.991 (d, 1H)	[2]
Mass Spectrometry	Method: ESIposm/z: 145 [M+H] ⁺	[2]
Predicted MS Adducts	[M+H] ⁺ : 145.01631[M+Na] ⁺ : 166.99825[M-H] ⁻ : 143.00175	[5]

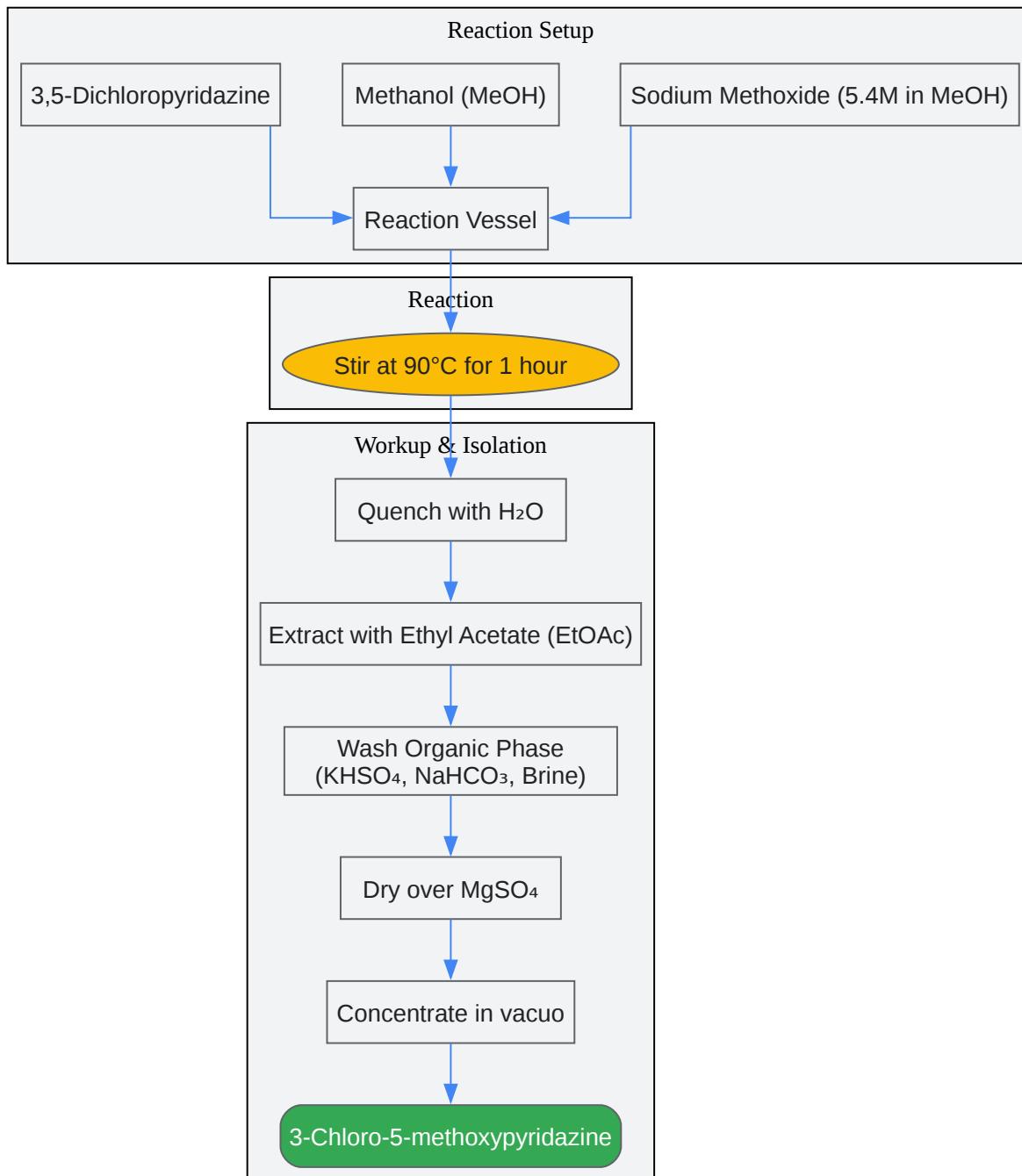
Synthesis and Experimental Protocols

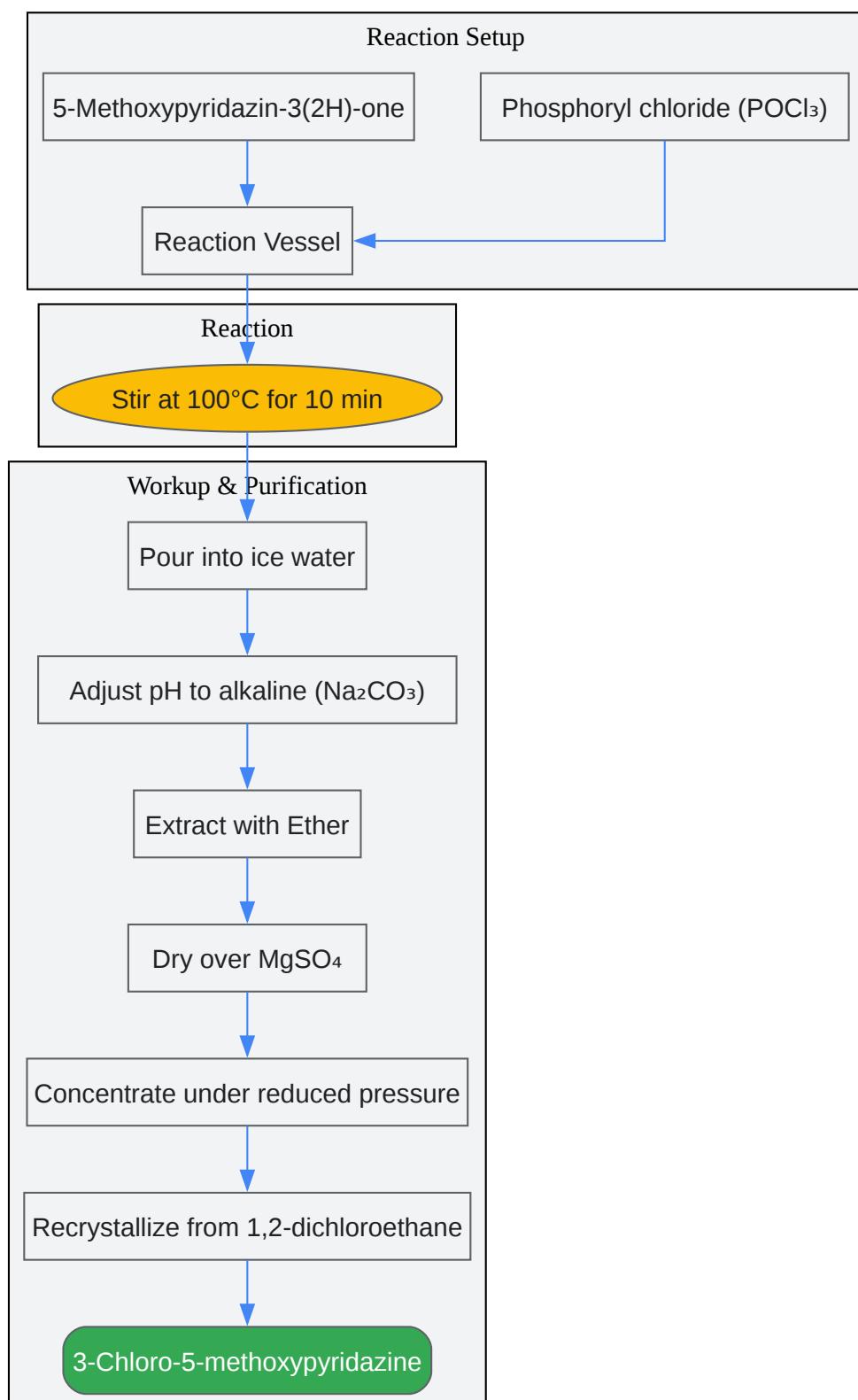
3-Chloro-5-methoxypyridazine can be synthesized via several routes. The following protocols detail two common laboratory-scale methods, starting from commercially available precursors.

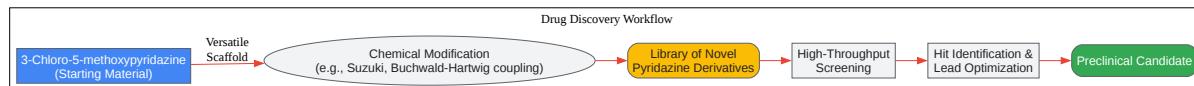
Protocol 1: Synthesis from 3,5-Dichloropyridazine

This method involves a nucleophilic aromatic substitution reaction where one chlorine atom of 3,5-dichloropyridazine is selectively replaced by a methoxy group.

Experimental Workflow:







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. benchchem.com [benchchem.com]
- 2. 3-CHLORO-5-METHOXYPYRIDAZINE synthesis - chemicalbook.com [chemicalbook.com]
- 3. benchchem.com [benchchem.com]
- 4. Pyridazine, 3-chloro-6-methoxy- webbook.nist.gov
- 5. PubChemLite - 3-chloro-5-methoxypyridazine (C5H5ClN2O) pubchemlite.lcsb.uni.lu
- To cite this document: BenchChem. [An In-depth Technical Guide to 3-Chloro-5-methoxypyridazine]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b155678#3-chloro-5-methoxypyridazine-cas-number>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com